

An In-depth Technical Guide to Benzyl 6-aminonicotinate: Synonyms and Nomenclature

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Compound of Interest

Compound Name: *Benzyl 6-aminonicotinate*

Cat. No.: *B582071*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **Benzyl 6-aminonicotinate**, focusing on its nomenclature, synonyms, and key identifiers. The information is presented to support researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical Identity

Benzyl 6-aminonicotinate is a benzyl ester derivative of 6-aminonicotinic acid. Its chemical structure consists of a pyridine ring substituted with an amino group at the 6-position and a carboxylate group at the 3-position, which is esterified with a benzyl group.

Nomenclature and Synonyms

The systematic naming and various synonyms for this compound are crucial for accurate identification in literature and databases. The primary and most commonly used name is **Benzyl 6-aminonicotinate**. Another systematic and frequently encountered name is benzyl 6-aminopyridine-3-carboxylate.[1]

A comprehensive list of identifiers is provided in the table below.

Identifier Type	Value
Common Name	Benzyl 6-aminonicotinate
Systematic Name	benzyl 6-aminopyridine-3-carboxylate
CAS Registry Number	935687-49-3[1]
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₂ [1]
Molecular Weight	228.25 g/mol
InChI	InChI=1S/C13H12N2O2/c14-12-7-6-11(8-15-12)13(16)17-9-10-4-2-1-3-5-10/h1-8H,9H2,(H2,14,15)
InChIKey	Not readily available
SMILES	C1=CC=C(C=C1)COC(=O)C2=CC(=CN=C2)N

Physicochemical Properties

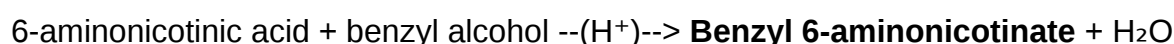
Understanding the physical and chemical properties of **Benzyl 6-aminonicotinate** is essential for its handling, storage, and application in experimental settings. The following table summarizes the available quantitative data.

Property	Value
Physical Form	Solid
Density	1.244 g/cm ³ [1]
Boiling Point	420.461 °C at 760 mmHg[1]
Flash Point	208.088 °C[1]
Refractive Index	1.624[1]
Purity (typical)	≥98%

Experimental Protocols: Synthesis of Benzyl 6-aminonicotinate

While a specific, detailed experimental protocol for the synthesis of **Benzyl 6-aminonicotinate** is not widely published, a representative procedure can be derived from standard esterification methods for nicotinic acid derivatives. A plausible and commonly employed method is the Fischer-Speier esterification of 6-aminonicotinic acid with benzyl alcohol in the presence of an acid catalyst.

Reaction Scheme:



Materials:

- 6-aminonicotinic acid
- Benzyl alcohol (excess)
- Concentrated sulfuric acid (catalyst)
- Toluene or a similar solvent capable of forming an azeotrope with water
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for extraction and purification (e.g., ethyl acetate, hexane)

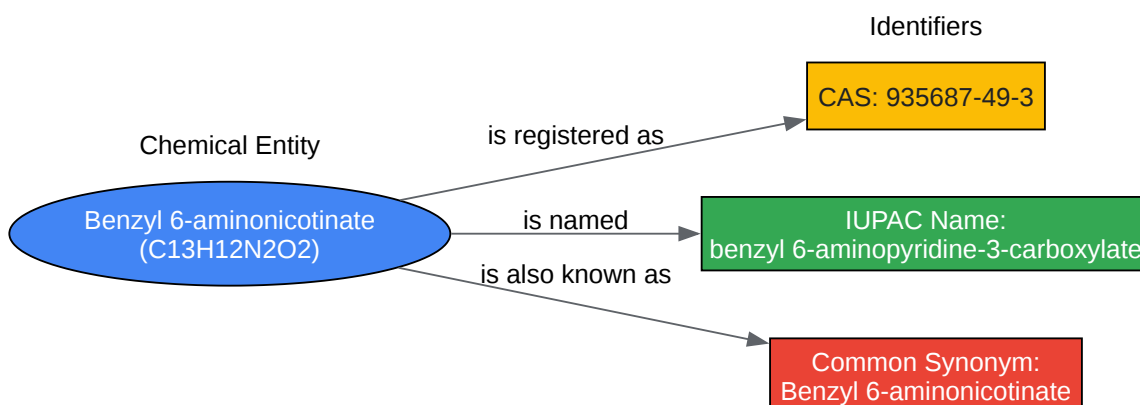
Procedure:

- **Reaction Setup:** A mixture of 6-aminonicotinic acid, a molar excess of benzyl alcohol, and a catalytic amount of concentrated sulfuric acid in toluene is placed in a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser.

- **Reflux:** The reaction mixture is heated to reflux. The water produced during the esterification is removed azeotropically and collected in the Dean-Stark trap. The reaction progress is monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The excess benzyl alcohol and toluene are removed under reduced pressure. The residue is dissolved in an appropriate organic solvent, such as ethyl acetate.
- **Neutralization:** The organic layer is washed sequentially with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by water and then brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the crude product.
- **Purification:** The crude **Benzyl 6-aminonicotinate** can be further purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) or by recrystallization from an appropriate solvent.

Nomenclature and Synonym Relationship Diagram

The following diagram illustrates the relationship between the core chemical structure and its various names and identifiers.



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Nomenclature and synonym relationships for **Benzyl 6-aminonicotinate**.

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References

- 1. EP3088391A1 - Method for producing benzyl ester 2-aminonicotinate derivative - Google Patents [patents.google.com]
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